

Application Notes and Protocols: Tracing Neurotransmitter Metabolism with ¹⁵N Labeled Choline

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Compound of Interest

Compound Name: *Choline chloride-15N*

Cat. No.: *B1512799*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Understanding the dynamics of neurotransmitter metabolism is crucial for advancing our knowledge of neurological function and developing effective therapeutics for a range of disorders. Acetylcholine, a key neurotransmitter, is synthesized from choline.^[1]^[2] Stable isotope labeling, coupled with mass spectrometry, provides a powerful tool for tracing the metabolic fate of precursors and quantifying the rates of synthesis and turnover of neurotransmitters.

These application notes provide a detailed protocol for tracing the metabolism of choline to acetylcholine using ¹⁵N labeled choline in neuronal cell cultures. The protocols cover cell culture and labeling, sample preparation, liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis, and data interpretation.

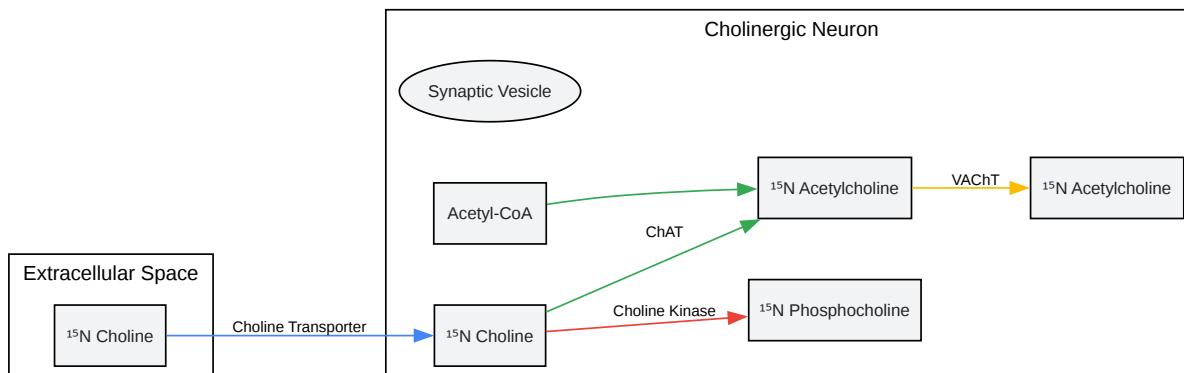
Core Principles

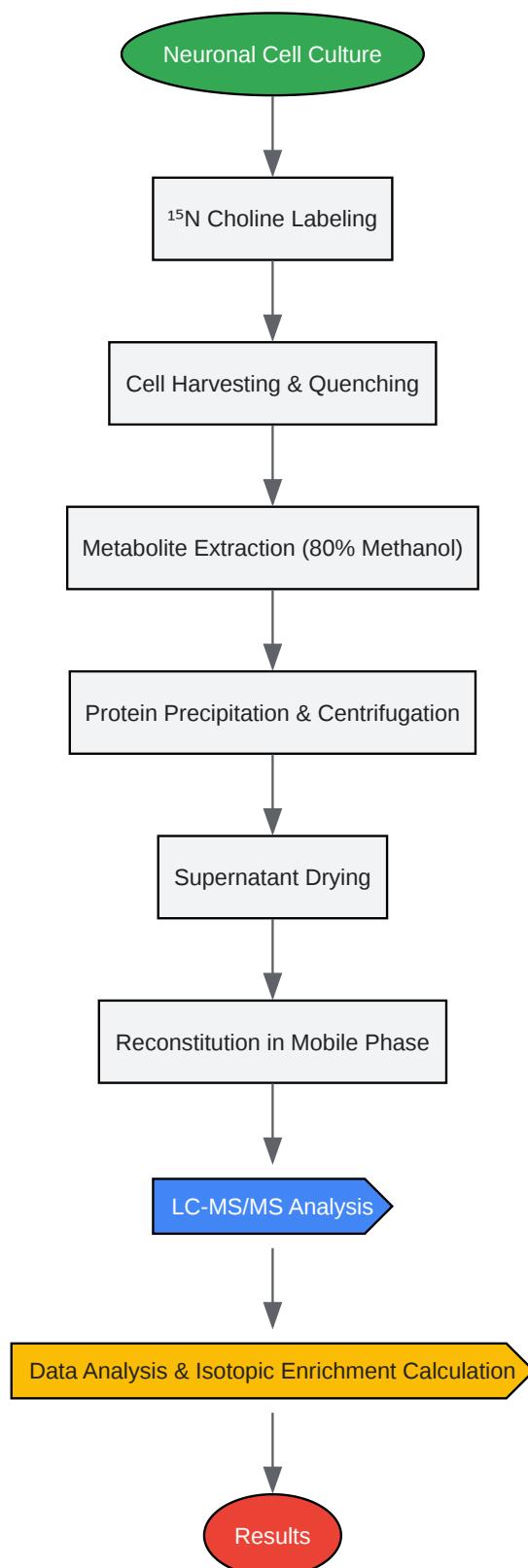
The methodology is based on the introduction of choline labeled with the stable isotope ¹⁵N into a biological system. The ¹⁵N isotope adds a specific mass shift to choline and its downstream metabolites, including phosphocholine and acetylcholine. This mass shift allows for the differentiation and quantification of the labeled (newly synthesized) and unlabeled (pre-existing)

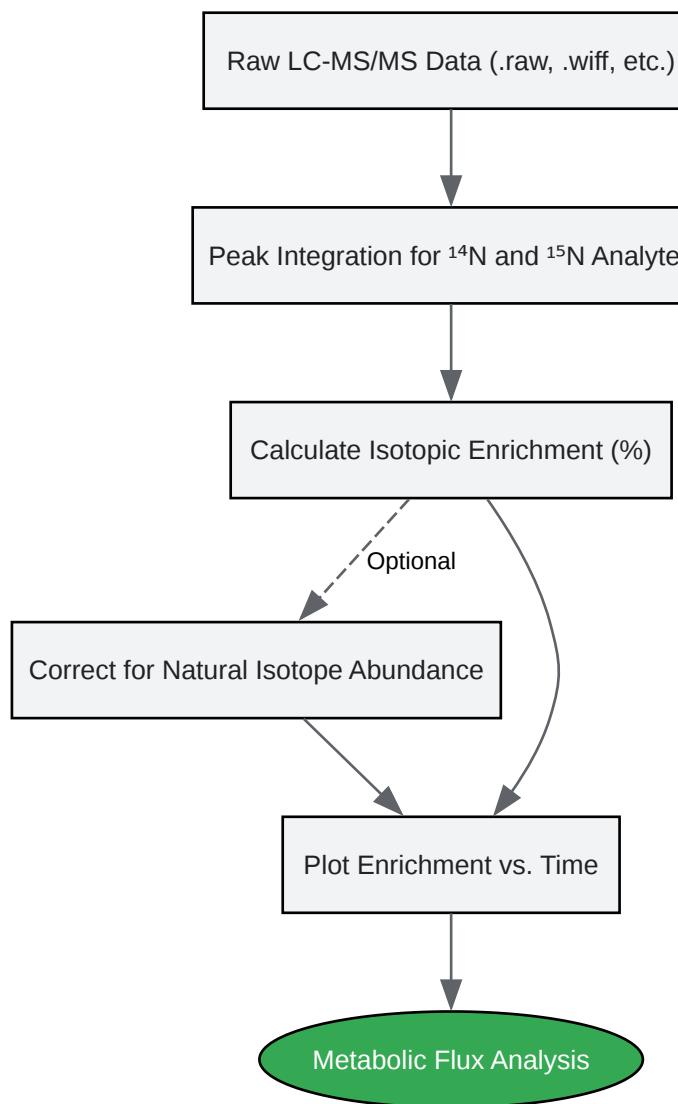
pools of these molecules using mass spectrometry. By monitoring the incorporation of ^{15}N over time, researchers can elucidate the dynamics of acetylcholine synthesis and turnover.

Key Metabolic Pathway: Choline to Acetylcholine

Choline is taken up by cholinergic neurons via choline transporters.^[3] Once inside the neuron, it can be metabolized through several pathways. For neurotransmission, the most critical pathway is the synthesis of acetylcholine, a reaction catalyzed by the enzyme choline acetyltransferase (ChAT), which combines choline with acetyl coenzyme A.^[2] Choline can also be phosphorylated by choline kinase to form phosphocholine, which is a step in the synthesis of phosphatidylcholine, a major component of cell membranes.^[4]







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